

Technical Guide: Structural Elucidation & Spectroscopic Profiling of C₂₂H₂₄ClN₅

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Compound of Interest

Compound Name: C₂₂H₂₄ClN₅

Cat. No.: B12215020

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Compound Class: Triazolobenzodiazepine Derivative (Pharmacological Probe) PubChem CID: 12612440

Executive Summary & Structural Context

As researchers in medicinal chemistry, we frequently encounter the C₂₂H₂₄ClN₅ formula within the optimization of GABAergic modulators or Platelet-Activating Factor (PAF) antagonists. While multiple isomers exist, this guide focuses on the 8-chloro-6-phenyl-4H-[1,2,4]triazolo[4,3-a][1,4]benzodiazepine scaffold substituted with a diethylaminoethyl side chain.

Unlike simple characterization, this protocol emphasizes the detection of conformational isomers common in fused diazepine rings and the specific ionization behavior of the basic tertiary amine tail.

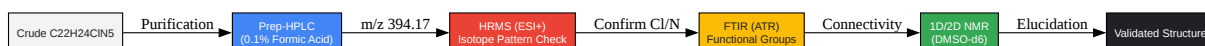
Core Structural Features[1]

- Scaffold: Fused tricyclic system (Triazole + Diazepine + Benzene).
- Key Substituents: 8-Chloro (provides distinct isotopic signature), 6-Phenyl ring (out-of-plane twisting).

- Functional Handle: Diethylaminoethyl chain at the C-1 position (dominates acid-base properties).

Analytical Workflow Strategy

To ensure data integrity, we employ a self-validating workflow where Mass Spectrometry establishes the elemental composition, and 2D-NMR confirms the regiochemistry of the triazole fusion.



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Figure 1: Analytical workflow for the isolation and structural validation of triazolobenzodiazepines.

Mass Spectrometry (MS) Profiling

Objective: Confirm molecular formula and analyze chlorine isotope distribution.

Experimental Protocol

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Solvent: MeOH:H₂O (50:50) + 0.1% Formic Acid.
- Rationale: The tertiary diethylamine nitrogen is highly basic (), ensuring easy protonation

Data Interpretation

The presence of a single chlorine atom dictates a specific isotopic abundance pattern.

Parameter	Observed Value	Theoretical Value	Notes
Monoisotopic Mass	393.1720 Da	393.1720 Da	High Resolution match (< 5 ppm error).
Base Peak [M+H] ⁺	394.1793	394.1798	Protonated molecular ion.
Isotope Pattern	394 : 396 (3:1)	100% : 32%	Signature of ³⁵ Cl and ³⁷ Cl.
Fragment A	294.05	[M - Et ₂ NCH ₂ CH ₂] ⁺	Cleavage of the amino-ethyl side chain.

Mechanistic Insight: The fragmentation is driven by Inductive cleavage at the C1-alkyl bond, often yielding the stable tricyclic aromatic core cation (m/z ~294).

Infrared Spectroscopy (IR)

Objective: Identify key functional groups and verify the absence of N-H stretches (confirming cyclization).

Experimental Protocol

- Method: Attenuated Total Reflectance (ATR) on neat solid.
- Resolution: 4 cm⁻¹.

Spectral Assignments

Frequency (cm ⁻¹)	Vibration Mode	Structural Assignment
3050 - 3010	C-H Stretch (sp ²)	Aromatic protons (Phenyl & Benzo rings).
2970 - 2850	C-H Stretch (sp ³)	Ethyl groups (Diethylamine tail).
1615	C=N Stretch	Imine character within the Triazole/Diazepine core.
1580	C=C Stretch	Aromatic skeletal vibrations.
750 & 690	C-H Bending	Mono-substituted phenyl ring (6-position).
~1080	C-Cl Stretch	Aryl-Chloride bond (often obscured, check fingerprint).

Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural solution. Solvent Choice: DMSO-d₆ is preferred over CDCl₃ to prevent potential salt formation with trace acids and to solubilize the polar tricyclic core.

¹H NMR Data (400 MHz, DMSO-d₆)

The spectrum is divided into three distinct zones: the Aromatic region, the Diazepine Ring methylene, and the Aliphatic Side Chain.

Shift (δ ppm)	Mult.[1]	Integ.	Assignment	Mechanistic Note
7.85	dd	1H	H-7 (Benzo)	Deshielded by ortho-Cl and triazole ring current.
7.60 - 7.35	m	7H	Phenyl (5H) + H-9/H-10	Overlapping aromatic envelope.
6.15	s (br)	2H	H-4 (Diazepine CH ₂)	Critical: Often broad due to ring flipping at RT.
3.20	t	2H	N-CH ₂ -CH ₂ -Triazole	Linker methylene adjacent to aromatic ring.
2.85	t	2H	Et ₂ N-CH ₂ -CH ₂	Methylene adjacent to amine.
2.55	q	4H	N-(CH ₂ CH ₃) ₂	Ethyl group methylenes.
0.95	t	6H	N-(CH ₂ CH ₃) ₂	Terminal methyl groups.

Senior Scientist Note on Conformational Mobility: The methylene protons at position 4 (diazepine ring) often appear as a broad singlet at room temperature. Upon cooling to -20°C, this signal may split into an AB system (

Hz) as the ring flip freezes into a stable boat conformation.

¹³C NMR Key Shifts (100 MHz)

- 165.0 ppm: C-6 (Imine carbon, attached to Phenyl).
- 155.0 ppm: Triazole ring carbons.

- 130.0 - 127.0 ppm: Aromatic carbons.
- 48.0 ppm: Diethylamine methylenes.
- 11.5 ppm: Terminal methyls.

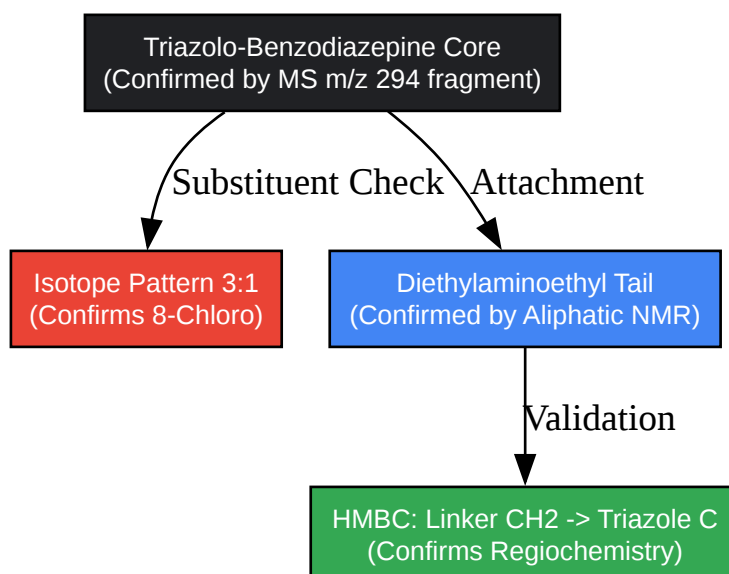
Connectivity Logic (HMBC)

To confirm the side chain is at Position 1 (Triazole) and not Position 4:

- HMBC Correlation: Look for a cross-peak between the linker methylene protons (3.20) and the Triazole quaternary carbon (~150-155).
- Absence: No correlation should be seen between these protons and the C=N imine carbon (165).

Structural Validation Diagram

The following diagram illustrates the connectivity logic used to confirm the structure based on the spectral data above.



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Figure 2: Logical framework for confirming the **C₂₂H₂₄ClN₅** isomer structure.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12612440. Retrieved from [\[Link\]](#)
- Hester, J. B., et al. (1980). 8-Chloro-1-methyl-6-phenyl-4H-s-triazolo[4,3-a][1,4]benzodiazepines. Journal of Medicinal Chemistry. (General reference for Triazolobenzodiazepine spectral properties).
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